

Application Note: Quantitative Analysis of 3-Methoxy-cyclohexylamine Hydrochloride

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Compound of Interest

Compound Name: *3-Methoxy-cyclohexylamine hydrochloride*

CAS No.: *89854-97-7*

Cat. No.: *B1464062*

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Abstract

This document provides a comprehensive technical guide detailing validated analytical methodologies for the accurate quantification of **3-Methoxy-cyclohexylamine hydrochloride**. As a crucial intermediate in pharmaceutical synthesis and a compound of interest in research, robust and reliable quantification methods are essential for quality control, process optimization, and regulatory compliance. This guide presents three field-proven analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV) for versatile purity and assay testing, Gas Chromatography-Mass Spectrometry (GC-MS) for high-sensitivity and specific identification, and Potentiometric Titration for straightforward, high-precision assay of the bulk substance. Each section explains the underlying scientific principles, offers detailed step-by-step protocols, and discusses the rationale behind experimental choices, ensuring that researchers, scientists, and drug development professionals can confidently implement these methods.

Introduction and Physicochemical Profile

3-Methoxy-cyclohexylamine hydrochloride is a primary amine salt with the molecular formula $C_7H_{16}ClNO$.^[1] Its accurate quantification is a critical requirement in the pharmaceutical industry to ensure the purity of raw materials, monitor reaction progress, and verify the quality of the final active pharmaceutical ingredient (API). The choice of an analytical method is contingent upon the specific requirements of the analysis, such as the sample matrix, required sensitivity, and the purpose of the quantification (e.g., purity assay, impurity profiling, or trace analysis).

A foundational understanding of the analyte's physicochemical properties is paramount for effective method development.

Table 1: Physicochemical Properties of **3-Methoxy-cyclohexylamine Hydrochloride**

Property	Value	Source
Molecular Formula	$C_7H_{16}ClNO$	PubChem CID 54602956 ^[1]
Molecular Weight	165.66 g/mol	PubChem CID 54602956 ^[1]
IUPAC Name	3-methoxycyclohexan-1-amine;hydrochloride	PubChem CID 54602956 ^[1]
Parent Compound M.W.	129.20 g/mol (as free base)	PubChem CID 409908 ^[2]
Appearance	White to off-white solid (typical)	General knowledge
Solubility	Soluble in water and polar organic solvents like methanol and ethanol.	General chemical principles

Methodology I: Reversed-Phase HPLC with UV Detection

High-Performance Liquid Chromatography (HPLC) is a cornerstone of pharmaceutical analysis due to its high resolution, accuracy, and versatility. For **3-Methoxy-cyclohexylamine hydrochloride**, a reversed-phase method is ideal, separating the compound based on its hydrophobicity. As the analyte lacks a significant chromophore for high-wavelength UV detection, analysis is typically performed at a lower wavelength (e.g., 200-220 nm).

Scientific Rationale: This method is chosen for its robustness in quantifying the main component and potential organic impurities within a single run. The use of an acidic mobile phase with an ion-pairing agent can improve peak shape and retention for the primary amine. Method validation is crucial to ensure the procedure is suitable for its intended purpose, a requirement mandated by regulatory bodies like the ICH.[3]

Experimental Protocol: HPLC-UV

1. Instrumentation and Reagents:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Analytical balance, volumetric flasks, and pipettes.
- HPLC-grade acetonitrile, methanol, and water.
- Trifluoroacetic acid (TFA) or phosphoric acid.
- **3-Methoxy-cyclohexylamine hydrochloride** reference standard.

2. Preparation of Solutions:

- Mobile Phase: Prepare a solution of 0.1% TFA in water (Solvent A) and 0.1% TFA in acetonitrile (Solvent B). Filter through a 0.45 μ m membrane and degas.
- Diluent: A 50:50 (v/v) mixture of acetonitrile and water is typically suitable.
- Standard Stock Solution (approx. 1 mg/mL): Accurately weigh ~25 mg of the reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Calibration Standards: Prepare a series of at least five calibration standards by serial dilution of the stock solution to cover the expected concentration range of the sample (e.g., 0.01 - 0.5 mg/mL).

- Sample Solution (approx. 0.2 mg/mL): Accurately weigh ~20 mg of the **3-Methoxy-cyclohexylamine hydrochloride** sample into a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.

3. Chromatographic Conditions: The following table provides a starting point for method development.

Table 2: HPLC-UV Method Parameters

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Gradient elution. Start with 95% A / 5% B, ramp to 50% A / 50% B over 15 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Detection Wavelength	210 nm
Run Time	~25 minutes (including re-equilibration)

4. System Suitability and Analysis:

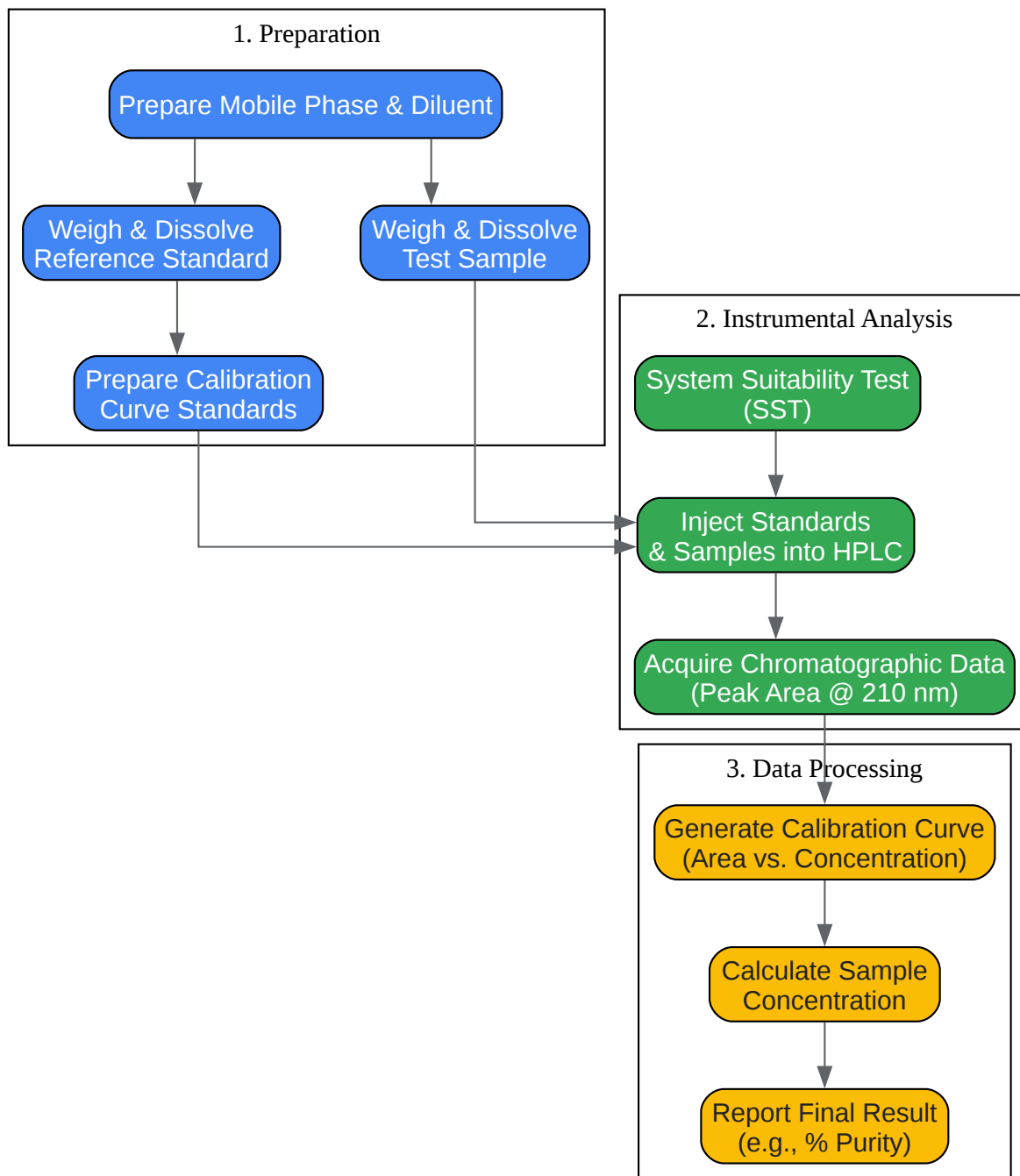
- Before analysis, perform at least five replicate injections of a mid-range standard solution.
- The system is deemed suitable if the Relative Standard Deviation (RSD) of the peak area is $\leq 2.0\%$ and the tailing factor is ≤ 2.0 .[\[4\]](#)
- Inject the prepared calibration standards followed by the sample solutions.

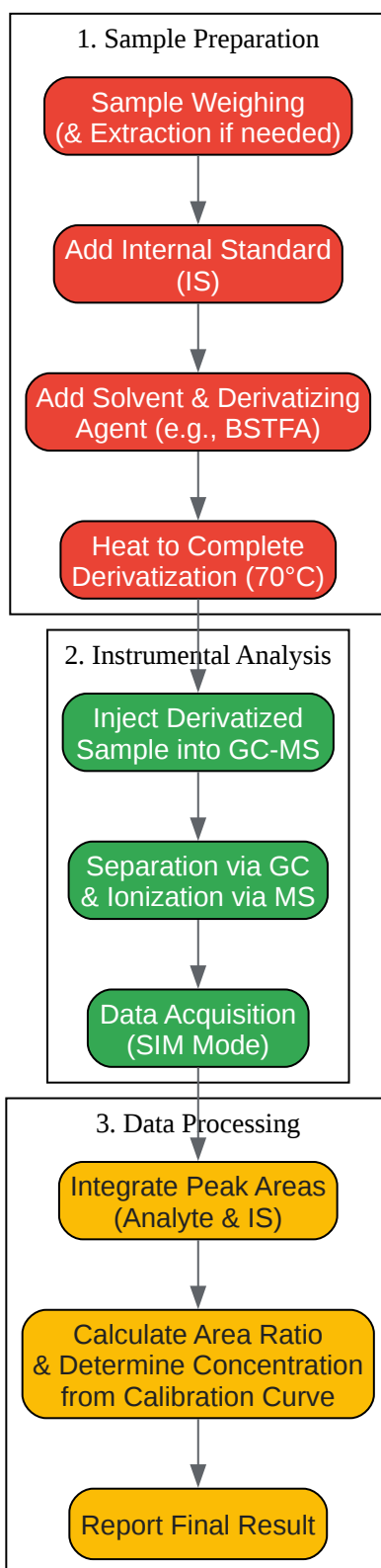
5. Data Analysis and Validation:

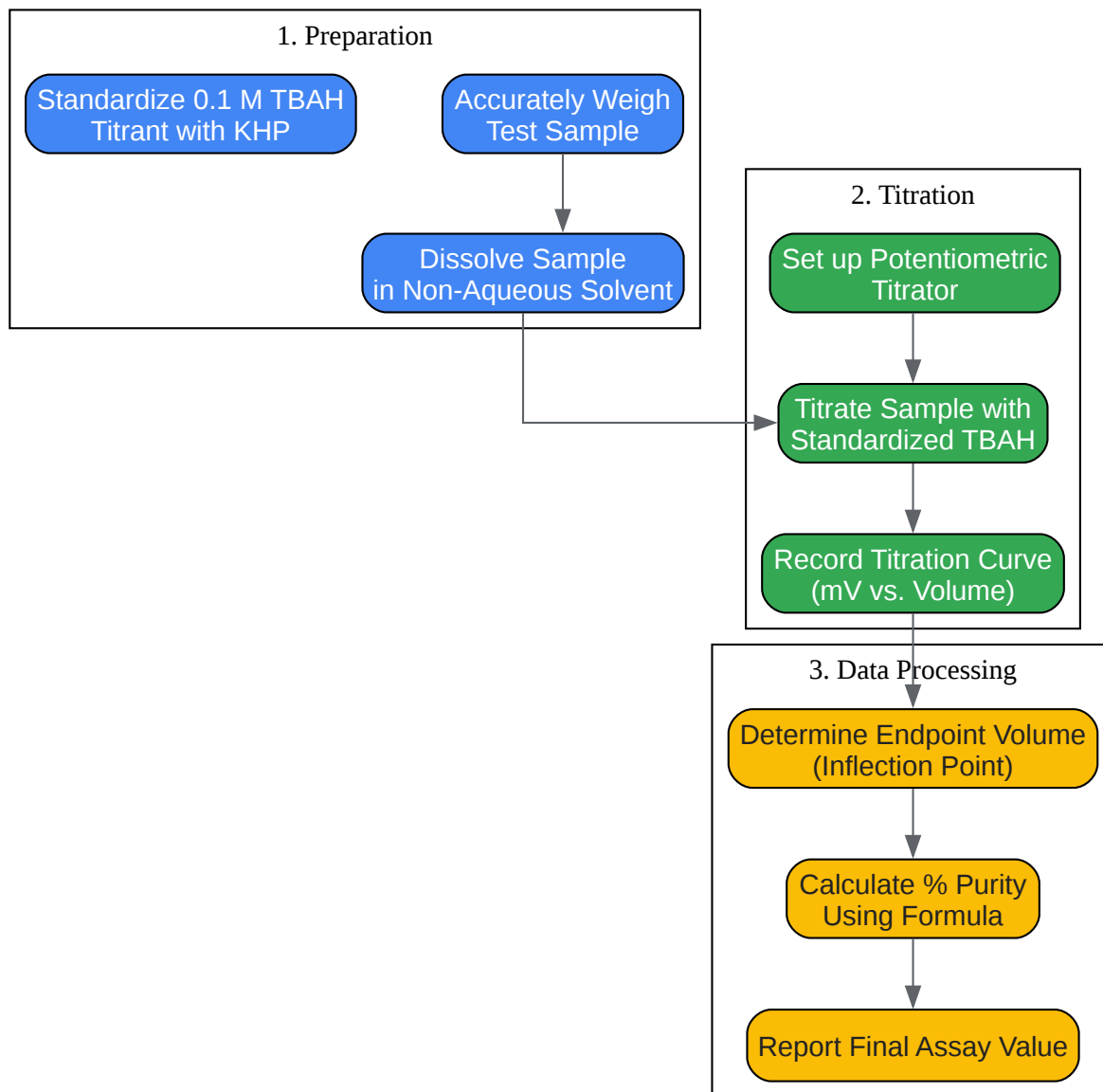
- Generate a linear regression curve from the peak areas of the calibration standards versus their known concentrations.

- Quantify the **3-Methoxy-cyclohexylamine hydrochloride** in the sample solution using the calibration curve.
- The method must be validated according to ICH Q2(R1) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, and robustness.[5][6]

Workflow Diagram: HPLC-UV Analysis







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Sources

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